

# anisomycin solubility and stability in aqueous solution

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## Compound Focus: Anisomycin

CAS No.: 22862-76-6

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## Anisomycin Solubility and Storage

The table below summarizes key physical properties and solubility data for **anisomycin** to help you prepare your stock solutions effectively.

Property	Specification
Molecular Formula	C <sub>14</sub> H <sub>19</sub> NO <sub>4</sub> [1] [2] [3]
Molecular Weight	265.31 g/mol [1] [2] [3]
Solubility in Water	~2 mg/mL (moderate) [1] [2]
Solubility in PBS (pH 7.2)	~0.5 mg/mL [1] [2]
Solubility in DMSO	50-100 mg/mL [1] [4]
Solubility in Methanol	20 mg/mL [1] [2]
Solubility in Ethanol	12 mg/mL [1] [2]
Crystalline Solid Storage	Stable for at least <b>2 years</b> when stored desiccated at <b>2-8°C</b> . [1] [2]

Property	Specification
DMSO Stock Solution Storage	Stable for at least <b>1 month</b> at <b>2-8°C</b> . Aliquot and protect from light. [1] [4]
Aqueous Solution Storage	<b>Not recommended</b> for more than <b>one day</b> . [1] [2]

## Frequently Asked Questions (FAQs)

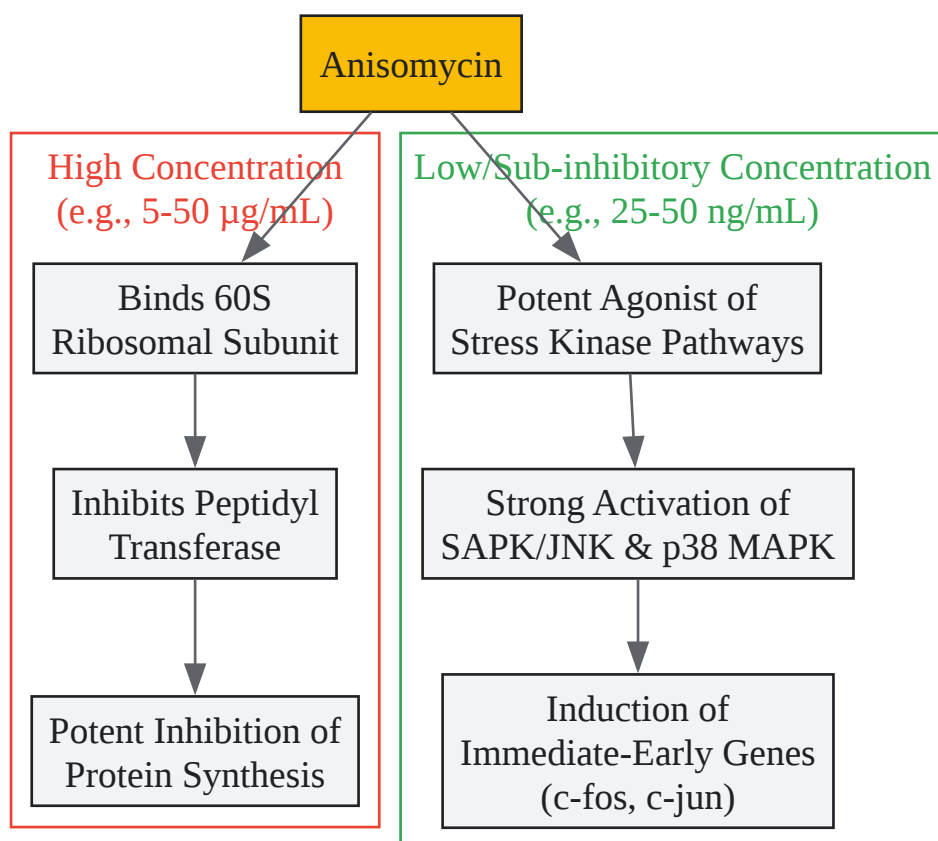
**Q1: How do I prepare a stable, high-concentration stock solution of anisomycin?** For the most stable long-term stock, reconstitute **anisomycin** powder in DMSO at a concentration of 25-50 mg/mL [4] [3]. Aqueous solutions are much less stable and should be prepared fresh for immediate use. If you must prepare an aqueous stock, lowering the pH to around 5.0 can improve short-term solubility and stability [1] [2].

**Q2: Why did my experimental results with anisomycin vary when using different cell lines?** The biological effects of **anisomycin** are highly concentration-dependent and can vary by cell type. At high concentrations (e.g., 10 µg/mL), it primarily **inhibits protein synthesis** [1]. However, at lower, "sub-inhibitory" concentrations (e.g., 25-50 ng/mL), it can selectively **activate stress kinase pathways** like p38 MAPK and JNK without globally shutting down translation [1] [3]. It is crucial to conduct a dose-response pilot study for your specific cell model.

**Q3: Can I directly dissolve the crystalline powder into my aqueous cell culture buffer?** Yes, organic solvent-free aqueous solutions can be prepared by directly dissolving the crystalline solid into buffers like PBS. However, be aware that solubility in neutral PBS is limited to approximately 0.5 mg/mL, and the solution should be used immediately due to its poor stability [1] [2].

## Understanding Anisomycin's Dual Mechanisms

**Anisomycin** has two primary, concentration-dependent mechanisms of action. The following diagram illustrates these pathways to help you interpret your experimental outcomes.



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## Experimental Design & Troubleshooting

### Typical Working Concentrations

- **For protein synthesis inhibition:** 5-50 µg/mL [4]
- **For stress kinase pathway activation:** As low as 25-50 ng/mL, though this is cell line-dependent [1]
- **Treatment duration:** Can range from 5 minutes to 60 minutes for kinase activation, or longer for protein synthesis inhibition studies [4]

### Common Pitfalls and Solutions

- **Inconsistent Kinase Activation:** If your expected activation of p38/JNK is inconsistent, confirm the concentration you are using. Perform a dose-response experiment and consider using a known positive control.
- **Unexpected Cytotoxicity:** High concentrations of **anisomycin** are designed to inhibit protein synthesis and can induce apoptosis [4]. Ensure your chosen concentration aligns with your experimental goal (inhibition vs. signaling activation).

- **Degraded Activity:** Always check the storage conditions and expiration of your stock solution. For the most reliable results, use a fresh aliquot from a DMSO stock stored at -20°C.

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## References

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**Address:** Ontario, CA 91761, United States

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**Web:** [www.smolecule.com](http://www.smolecule.com)